

Application Notes and Protocols: Ir(MDQ)2(acac) for Biomedical Imaging

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Compound of Interest

Compound Name: Ir(MDQ)2(acac)

Cat. No.: B6593347

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Introduction

Iridium(III) complexes have emerged as powerful tools in biomedical imaging due to their unique photophysical properties, including high quantum yields, long phosphorescence lifetimes, and large Stokes shifts. Among these, Bis(2-methyldibenzo[f,h]quinoxaline)(acetylacetonate)iridium(III), commonly known as **Ir(MDQ)2(acac)**, is a prominent orange-red phosphorescent emitter.^{[1][2]} While extensively utilized in organic light-emitting diodes (OLEDs), its application in biomedical imaging is a growing field of interest.^{[1][3][4]} This document provides detailed application notes and protocols for the use of **Ir(MDQ)2(acac)** in biomedical imaging, with a focus on two-photon microscopy and intracellular oxygen sensing.

Due to its hydrophobic nature, for biological applications **Ir(MDQ)2(acac)** is typically encapsulated within nanoparticles to ensure its solubility and facilitate cellular uptake. This approach has been successfully employed for in vivo tracking of neural stem cells, highlighting the compound's potential in regenerative medicine and cell-based therapies.^{[5][6][7]}

Photophysical Properties of Ir(MDQ)2(acac)

The remarkable photophysical characteristics of **Ir(MDQ)2(acac)** make it an excellent candidate for various imaging modalities. A summary of its key properties is presented in the table below.

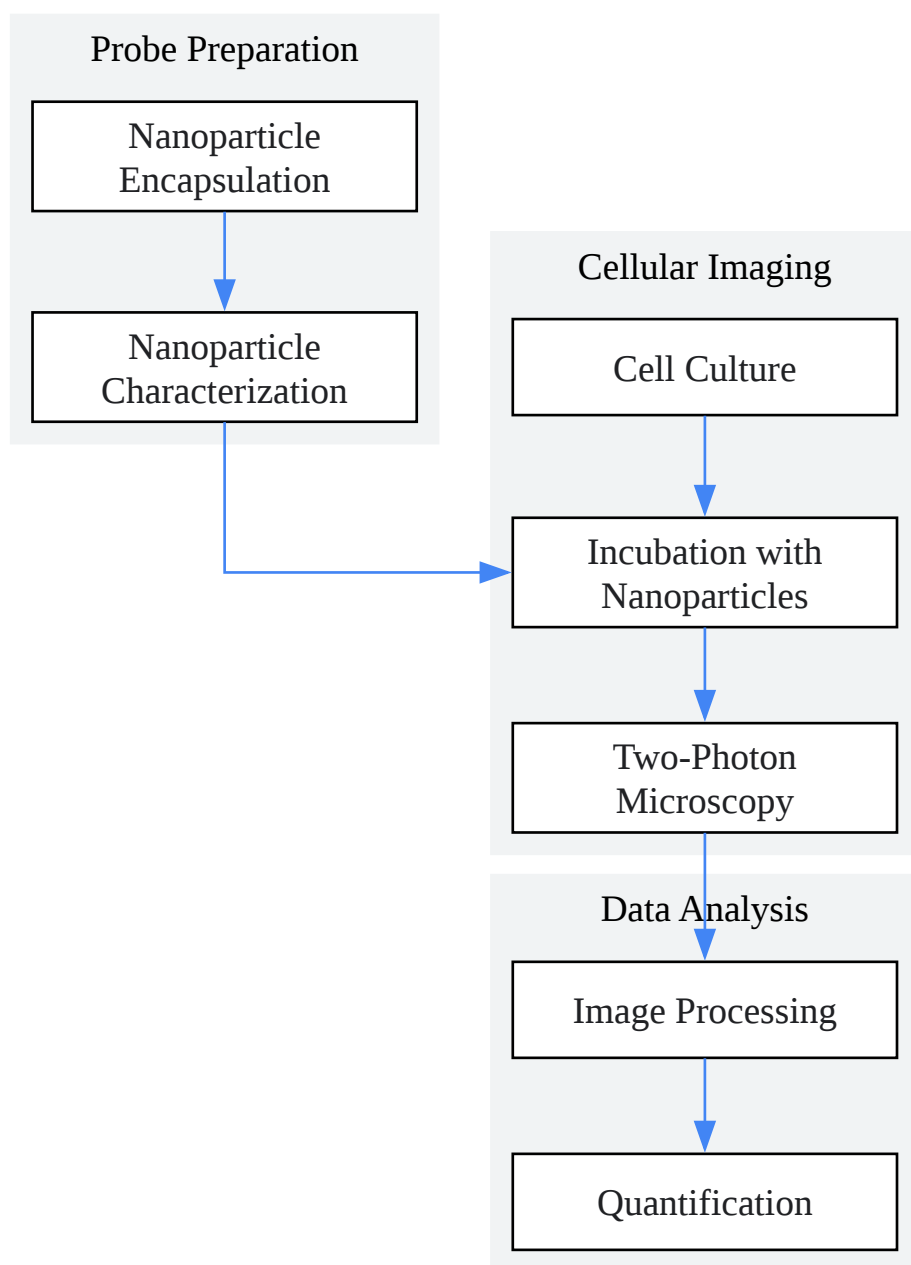
Property	Value	Solvent/Conditions	Reference
Absorption Maximum (λ_{max})	~370 nm	Dichloromethane (DCM)	[2]
Emission Maximum (λ_{em})	600-614 nm	Various	[8]
~608 nm	Tetrahydrofuran (THF)	[2]	
Phosphorescence	Orange-Red Emission	-	[8]
HOMO Level	5.4 eV	-	[2]
LUMO Level	2.8 eV	-	[2]

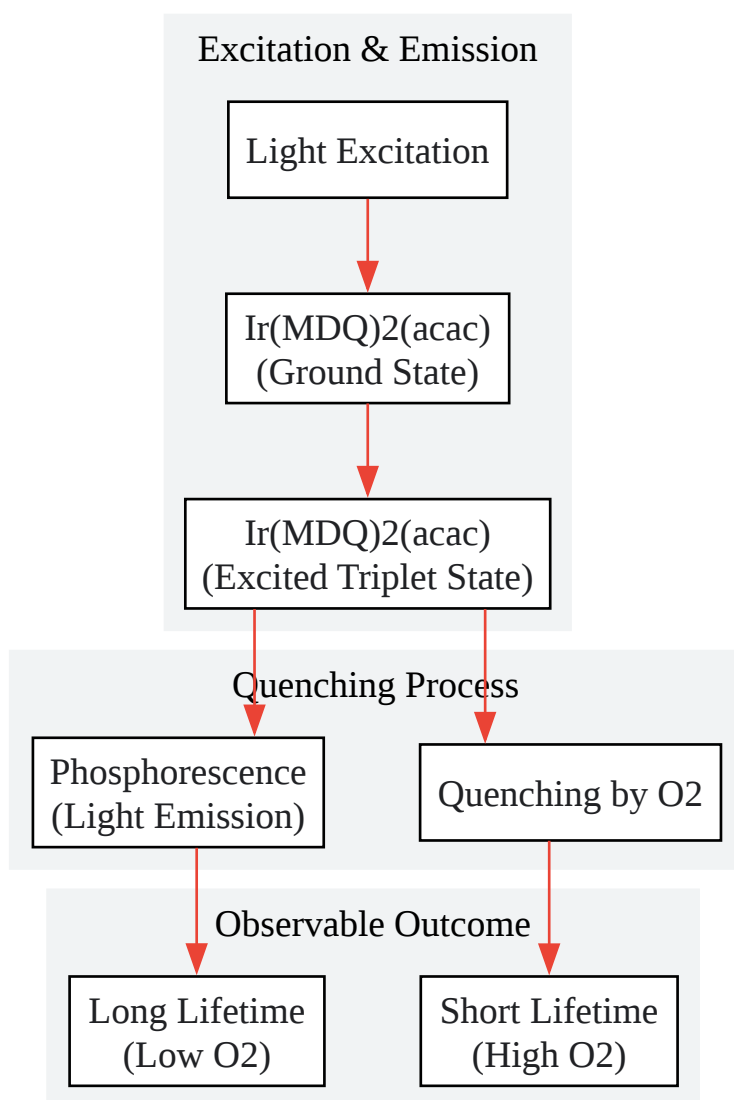
Key Applications in Biomedical Imaging

Two-Photon Microscopy for Cell Tracking

Two-photon microscopy (TPM) is a powerful imaging technique that allows for deep tissue imaging with reduced phototoxicity and background fluorescence. **Ir(MDQ)2(acac)**, when encapsulated in biocompatible nanoparticles, can serve as a stable and bright probe for long-term cell tracking.[5][6][7]

Experimental Workflow for Two-Photon Imaging





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